

Technical Guide: tert-Butylamine Hydrobromide

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Compound of Interest

Compound Name: *tert-Butylamine hydrobromide*

CAS No.: 60469-70-7

Cat. No.: B1228398

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **tert-Butylamine hydrobromide**, with a central focus on its molecular weight. This document is intended to serve as a valuable resource for professionals in research and development who utilize this compound in their work.

Core Chemical Identity

tert-Butylamine hydrobromide is the hydrobromide salt of tert-Butylamine, a primary aliphatic amine. It is an organic compound frequently used in chemical synthesis and pharmaceutical formulations.^{[1][2]}

Chemical Structure and Formula

The chemical structure consists of a tert-butyl group attached to an ammonium cation, with a bromide anion as the counterion.

- Molecular Formula: $C_4H_{12}BrN$ ^{[1][3][4][5]}
- IUPAC Name: 2-methylpropan-2-amine;hydrobromide^{[1][5]}

- CAS Number: 60469-70-7[1][3][5]

Molecular Weight and Physicochemical Properties

The molecular weight is a critical parameter for stoichiometric calculations in synthesis, formulation development, and analytical procedures.

Molecular Weight Calculation

The molecular weight is derived from the sum of the atomic weights of the constituent atoms in the empirical formula, C₄H₁₂BrN.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	4	12.011	48.044
Hydrogen	H	12	1.008	12.096
Bromine	Br	1	79.904	79.904
Nitrogen	N	1	14.007	14.007
Total	154.051			

The calculated molecular weight is consistent with experimentally determined and published values.

Summary of Physicochemical Data

The following table summarizes key quantitative data for **tert-Butylamine hydrobromide**.

Property	Value	Reference
Molecular Weight	154.05 g/mol	[1]
Molecular Formula	C ₄ H ₁₂ BrN	[1][3][4][5]
Appearance	White to Almost white powder/crystal	
Purity	>98.0%	[3]
Solubility in water	Soluble	
Storage Temperature	Room Temperature (Recommended <15°C)	

Applications in Research and Development

tert-Butylamine hydrobromide serves several functions relevant to the target audience:

- **Pharmaceuticals:** It is used as a counterion in drug formulations to enhance the solubility and stability of active pharmaceutical ingredients (APIs).[1] For instance, it is used in the formulation of perindopril erbumine.[6]
- **Chemical Synthesis:** It acts as an intermediate in the synthesis of various organic compounds, including pesticides and rubber accelerators.[1][6]
- **Perovskite Solar Cells:** The bulky tert-butylammonium cation is used to alter perovskite crystal structures, improving material stability and reducing moisture sensitivity.[2]

Experimental Protocol: Purification by Recrystallization

Accurate experimental results depend on the purity of the starting materials. The following is a standard protocol for the purification of **tert-Butylamine hydrobromide**.

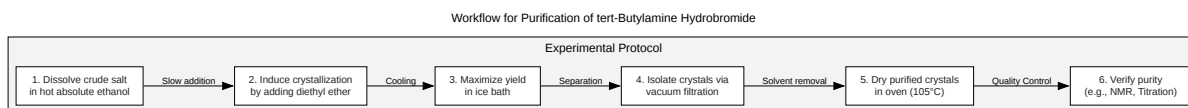
Objective: To purify **tert-Butylamine hydrobromide** by removing impurities through recrystallization.

Materials:

- Crude **tert-Butylamine hydrobromide**
- Absolute Ethanol (EtOH)
- Diethyl ether (Et₂O)
- Erlenmeyer flasks
- Heating mantle or hot plate
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven

Methodology:

- Dissolution: Dissolve the crude **tert-Butylamine hydrobromide** salt in a minimal amount of hot absolute ethanol in an Erlenmeyer flask.
- Crystallization: Slowly add diethyl ether to the solution until a precipitate begins to form. The decreased solubility of the salt in the ethanol/ether mixture induces crystallization.
- Cooling: Place the flask in an ice bath to maximize the yield of crystals.
- Filtration: Collect the crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold diethyl ether to remove any remaining soluble impurities.
- Drying: Dry the purified crystals thoroughly in an oven at 105°C to remove residual solvent.
[\[2\]](#)
- Verification: Confirm the purity of the recrystallized product using an appropriate analytical method, such as NMR or argentometric titration.



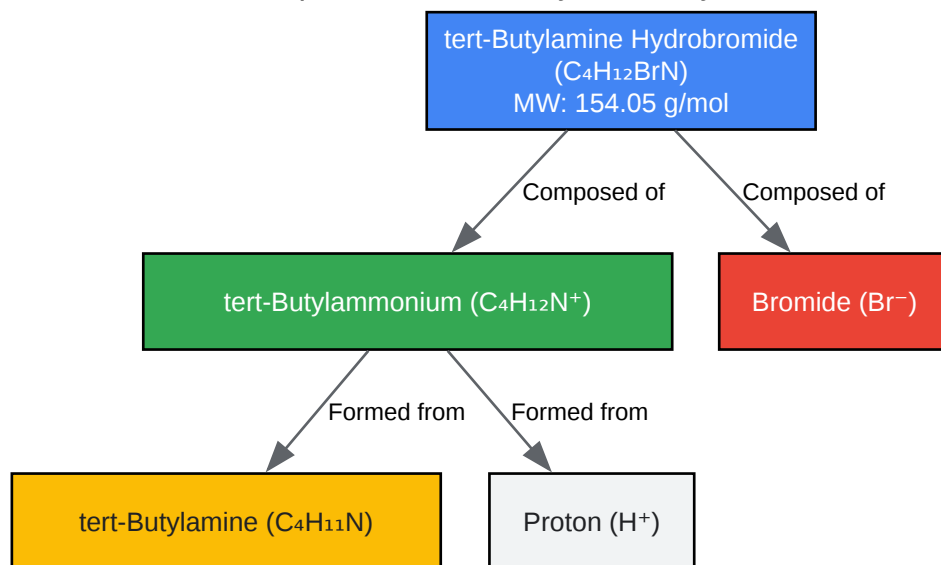
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Caption: A diagram illustrating the experimental workflow for the purification of **tert-Butylamine hydrobromide**.

Logical Relationships: Molecular Composition

The following diagram illustrates the hierarchical composition of **tert-Butylamine hydrobromide** from its constituent parts, providing a visual representation of its chemical makeup.

Molecular Composition of tert-Butylamine Hydrobromide



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Caption: A diagram showing the ionic and molecular components of **tert-Butylamine hydrobromide**.

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